

A Technical Guide to 1,8-Nonadiyne: Commercial Availability, Applications, and Protocols

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Compound of Interest

Compound Name: 1,8-Nonadiyne

Cat. No.: B1581614

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Introduction for Researchers and Drug Development Professionals

1,8-Nonadiyne (CAS RN: 2396-65-8) is a linear, bifunctional alkyne increasingly utilized in chemical synthesis and drug development.^[1] Its terminal alkyne groups on a flexible seven-carbon chain make it an ideal linker molecule. This guide provides an in-depth overview of its commercial availability, technical specifications, and key experimental applications, particularly in the realm of click chemistry.

Physicochemical and Safety Data

A summary of key technical data and safety information for **1,8-Nonadiyne** is presented below. This compound is a flammable liquid and requires careful handling in a laboratory setting.^{[2][3]}

Table 1: Technical Data Summary

Property	Value	Source
CAS Number	2396-65-8	[2] [4]
Molecular Formula	C ₉ H ₁₂	[2] [4]
Molecular Weight	120.19 g/mol	[2] [4]
Form	Liquid	[2]
Boiling Point	55-55.5 °C at 13 mmHg	[2]
Density	0.799 g/mL at 25 °C	[2]
Refractive Index	n _{20/D} 1.449	[2]
Storage Temperature	2-8°C	[2]
Flash Point	42 °C (closed cup)	[2]

Table 2: GHS Hazard Information

Hazard Class	Statement
Flammable Liquid	H226: Flammable liquid and vapor. [3]
Skin Irritation	H315: Causes skin irritation. [3]
Eye Irritation	H319: Causes serious eye irritation. [3]
Target Organ Toxicity	H335: May cause respiratory irritation. [3]

Commercial Availability and Suppliers

1,8-Nonadiyne is commercially available from a range of chemical suppliers, typically with purities of 97% or higher. Researchers can procure this reagent in quantities ranging from grams to kilograms to suit both small-scale research and larger development projects.

Table 3: Prominent Commercial Suppliers

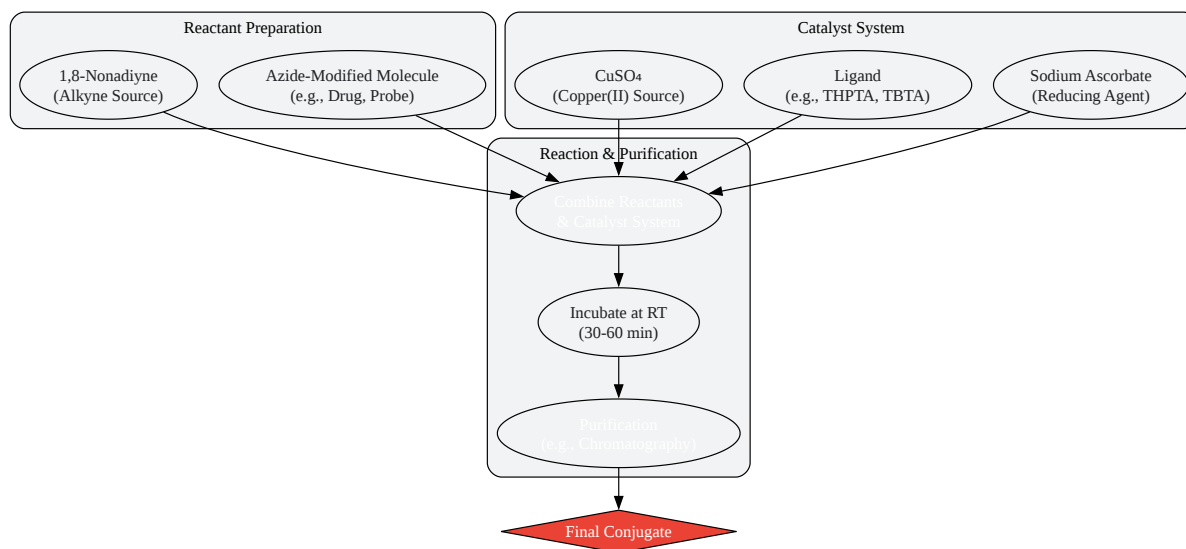
Supplier	Typical Purity	Standard Quantities
Sigma-Aldrich (Merck)	98%	10g
Thermo Scientific (Alfa Aesar)	97%	5g, 25g[5][6]
TCI Chemicals	>97.0% (GC)	5mL[7][8]
Santa Cruz Biotechnology	≥97%	Contact for sizing[4]
GFS Chemicals	98%	10g[9]
MolPort	95%, 97%, 98%	Varies by supplier[10]

Applications in Research and Development

The primary utility of **1,8-nonadiyne** lies in its ability to act as a homobifunctional linker. Its two terminal alkyne groups are readily available for participation in various chemical reactions, most notably the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), a cornerstone of "click chemistry." [11][12]

Key Applications Include:

- **Synthesis of Complex Molecules:** Used as a starting reagent for synthesizing novel compounds like acetylenic fatty acids. [2]
- **Surface Modification:** Employed in hydrosilylation reactions to attach acetylene-terminated monolayers to silicon surfaces. [2]
- **Drug Conjugation:** Acts as a linker in the development of Antibody-Drug Conjugates (ADCs), where it can connect a cytotoxic payload to an antibody. [13]
- **Polymer Chemistry:** Serves as a monomer or cross-linking agent in the creation of advanced polymers.



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Experimental Protocols

General Protocol for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol provides a starting point for the conjugation of an azide-containing molecule to **1,8-nonadiyne**. Optimization may be required based on the specific substrates and desired scale.^{[12][14]}

Materials:

- **1,8-Nonadiyne**
- Azide-functionalized molecule of interest
- Copper(II) Sulfate (CuSO_4)
- Sodium Ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or Tris-(benzyltriazolylmethyl)amine (TBTA) as a ligand
- Appropriate solvent (e.g., water, DMSO/tBuOH)[12]

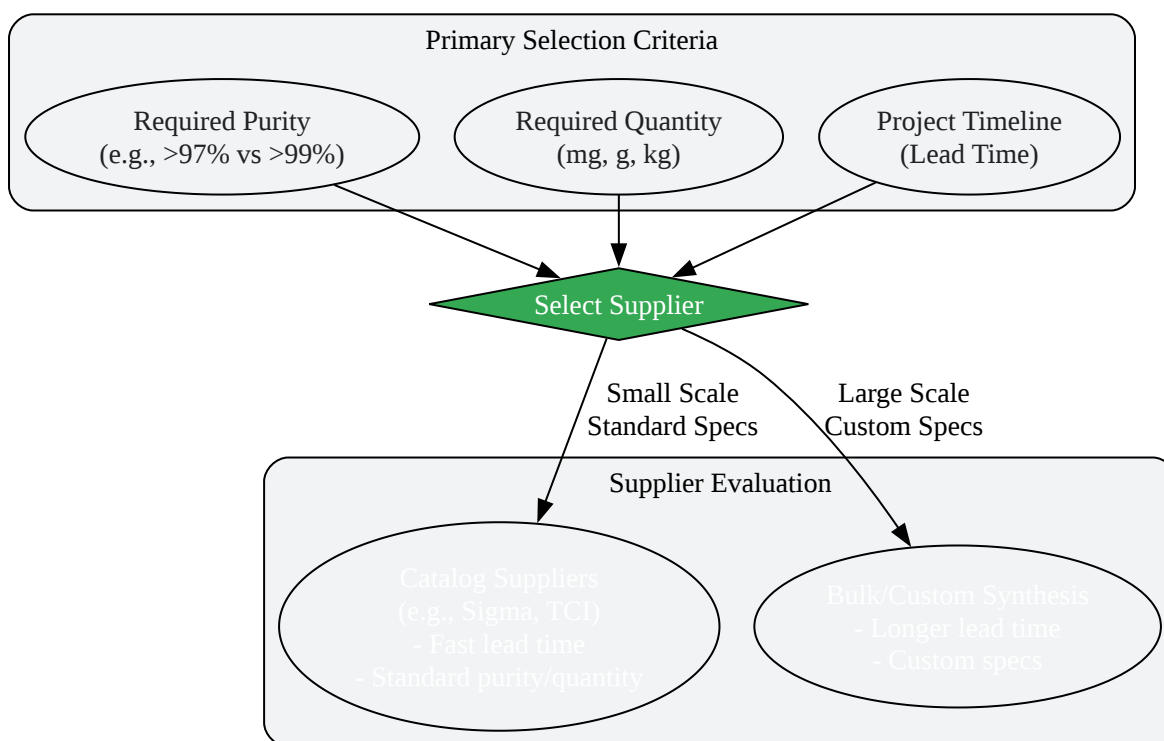
Stock Solutions:

- Copper Sulfate (CuSO_4): Prepare a 100 mM solution in deionized water.[13]
- Ligand (THPTA): Prepare a 200 mM solution in deionized water.[13]
- Sodium Ascorbate: Prepare a 100 mM or 300 mM solution in deionized water. This solution should be made fresh.[12][13]
- Azide Reactant: Prepare a 10 mM solution in a suitable solvent (e.g., DMSO, water).[12]
- **1,8-Nonadiyne**: Prepare a solution in a compatible solvent.

Procedure:

- Catalyst Pre-complexation: A few minutes before initiating the reaction, mix the CuSO_4 solution with the THPTA ligand solution in a 1:2 molar ratio.[12][13] This step helps stabilize the active Cu(I) species.
- Reactant Combination: In a reaction vessel, combine the **1,8-nonadiyne** solution with the azide-modified molecule. A molar excess of one reactant may be used to drive the reaction to completion.

- **Catalyst Addition:** Add the pre-complexed THPTA/CuSO₄ catalyst to the reactant mixture. A typical loading is 25 equivalents relative to the limiting reagent.[12][13]
- **Initiation:** Add the freshly prepared sodium ascorbate solution to the mixture to reduce Cu(II) to the active Cu(I) catalyst and initiate the cycloaddition. Use approximately 40 equivalents. [12][13]
- **Incubation:** Allow the reaction to proceed at room temperature for 30 to 60 minutes.[12] For sensitive biological molecules, protect the reaction from light.[14]
- **Purification:** Upon completion, the desired product can be purified from the reaction mixture using standard techniques such as ethanol precipitation (for oligonucleotides) or chromatography to remove unreacted starting materials and the copper catalyst.[12]



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